

Essential Safety and Logistics for Handling 3-Hexanol

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Compound of Interest

Compound Name: 3-Hexanol

Cat. No.: B165604

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides immediate, essential guidance on the personal protective equipment (PPE), operational plans, and disposal procedures for handling **3-Hexanol**.

Quantitative Data Summary

A clear understanding of a chemical's properties is the foundation of safe handling. The following table summarizes key quantitative data for **3-Hexanol**.

Property	Value
CAS Number	623-37-0
Molecular Formula	C6H14O
Molecular Weight	102.17 g/mol [1]
Appearance	Clear, colorless liquid[1][2]
Boiling Point	134-135 °C (273-275 °F)[3]
Flash Point	41 °C (105.8 °F)
Vapor Pressure	4.81 mm Hg[1][2]
Specific Gravity	0.819 - 0.820 g/mL at 20-25 °C[4]
Occupational Exposure Limits (OSHA PEL/ACGIH TLV)	Not established

Hazard Identification and Personal Protective Equipment (PPE)

3-Hexanol is a flammable liquid and vapor that can cause serious eye irritation and may be harmful if swallowed.[5] Adherence to proper PPE protocols is mandatory to minimize exposure risk.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.[6]
- Ensure that eyewash stations and safety showers are readily accessible.[5]
- Use explosion-proof electrical and ventilating equipment.[6][7]

Personal Protective Equipment:

- Eye and Face Protection: Wear chemical safety goggles and a face shield.[3]

- **Hand Protection:** Wear chemical-resistant gloves. While specific breakthrough times for **3-Hexanol** are not readily available, nitrile or butyl rubber gloves are recommended for handling alcohols.[8] Always inspect gloves for integrity before use and dispose of them properly after handling the chemical.[3]
- **Body Protection:** A lab coat or chemical-resistant apron should be worn. In cases of potential splashing, chemical-resistant coveralls may be necessary.[7]
- **Respiratory Protection:** If working outside of a fume hood or in an area with inadequate ventilation, a NIOSH-approved respirator with organic vapor cartridges is required.

Operational Plan for Handling 3-Hexanol

A systematic approach to handling **3-Hexanol** will ensure a safe experimental workflow.

1. Preparation:

- Review the Safety Data Sheet (SDS) for **3-Hexanol** before starting any work.
- Ensure the work area is clean and free of ignition sources.[6][7]
- Assemble all necessary equipment and PPE.
- Verify that the chemical fume hood is functioning correctly.

2. Handling:

- Ground and bond containers when transferring the liquid to prevent static discharge.[6][7]
- Use only non-sparking tools.[6][7]
- Avoid direct contact with the skin and eyes.[6]
- Keep the container tightly closed when not in use.[3][6][7]
- If any amount of **3-Hexanol** comes into contact with skin, immediately wash the affected area with soap and water.[5] If it enters the eyes, flush with copious amounts of water for at least 15 minutes and seek medical attention.[5]

3. Storage:

- Store **3-Hexanol** in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.[3][7]
- Keep the container tightly sealed.[3][7]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.[5]

Disposal Plan

Proper disposal of **3-Hexanol** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

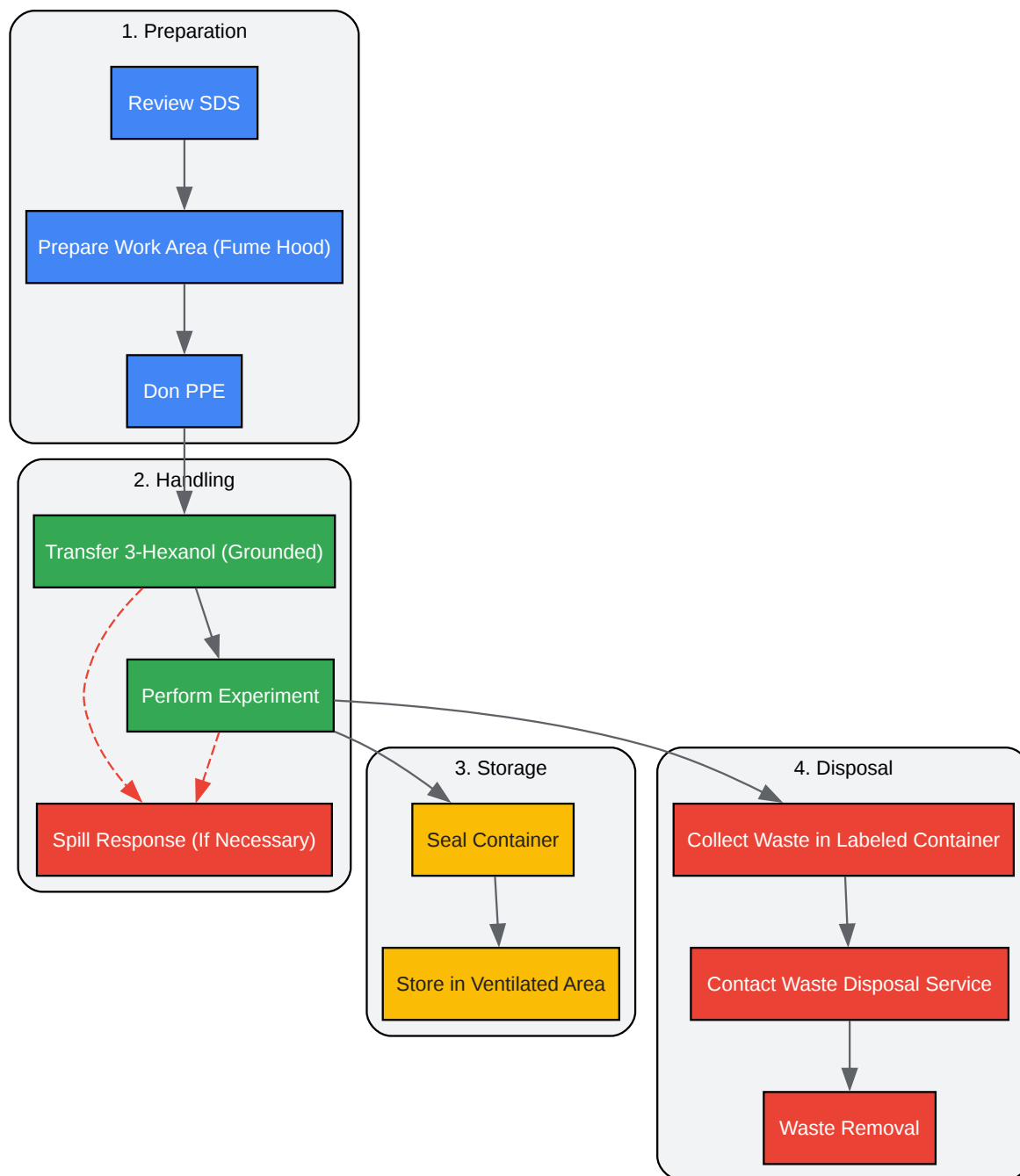
- Collect all **3-Hexanol** waste, including contaminated consumables (e.g., gloves, paper towels), in a designated, properly labeled, and sealed hazardous waste container.
- Do not mix **3-Hexanol** waste with other incompatible waste streams.

2. Disposal Procedure:

- **3-Hexanol** waste is classified as hazardous.[5]
- Disposal must be conducted through a licensed professional waste disposal company.[3][9]
- The recommended disposal method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[3][9] The material may be dissolved or mixed with a combustible solvent before incineration.[9]
- Never dispose of **3-Hexanol** down the drain or in the regular trash.[9]

Workflow for Handling 3-Hexanol

Workflow for Safe Handling of 3-Hexanol

[Click to download full resolution via product page](#)Caption: Workflow for the safe handling of **3-Hexanol**.

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